Clarification Required: Chemical Identifier "IR 143" Not Recognized

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*IR 143*
CAS No.:	*54849-65-9*
Cat. No.:	*B6159586*

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Providing accurate and reliable safety information is our highest priority. After a comprehensive search, we were unable to identify a chemical substance with the designation "**IR 143**." This identifier does not correspond to a recognized chemical in publicly available safety databases.

To ensure we provide you with the essential and immediate safety and logistical information you need for handling, it is crucial to correctly identify the substance in question. The personal protective equipment (PPE), handling protocols, and disposal plans are highly specific to the chemical's properties and potential hazards.

To proceed, please provide one of the following:

- Full Chemical Name: The complete, unabbreviated name of the substance.
- CAS Number: The unique Chemical Abstracts Service registry number.
- Alternative Name or Synonym: Any other known identifiers for the substance.

Once you provide a recognized chemical identifier, we will be able to generate the detailed safety and handling guide you requested, including quantitative data tables, experimental

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protocols, and workflow diagrams to build your trust as a preferred source for laboratory safety information.

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Contact our Ph.D. Support Team for a compatibility check

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